

A Technical Guide to Bis(2-ethylhexyl) dithiodiacetate for Researchers

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) dithiodiacetate*

Cat. No.: *B1607718*

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Introduction:

Bis(2-ethylhexyl) dithiodiacetate is an organosulfur diester with the chemical formula $C_{20}H_{38}O_4S_2$.^[1] It is characterized by a central disulfide (-S-S-) linkage, a reactive functional group that is the basis for its utility in various industrial applications. The molecule also features two bulky 2-ethylhexyl ester groups, which impart significant oil-solubility (lipophilicity), making it highly miscible in non-polar media like polymer matrices and lubricant base oils.^[1] This document serves as a technical resource for professionals in research and development, providing key information on suppliers, purity, and analytical methodologies.

Chemical Identity:

- CAS Number: 62268-47-7^{[1][2][3]}
- Molecular Formula: $C_{20}H_{38}O_4S_2$ ^{[1][2][4]}
- Molecular Weight: 406.6 g/mol ^{[1][4]}
- IUPAC Name: 2-ethylhexyl 2-[[2-(2-ethylhexoxy)-2-oxoethyl]disulfanyl]acetate^[4]
- InChI Key: YREDCFUZMPDCSM-UHFFFAOYSA-N^{[1][4]}

Commercial Availability and Purity Grades

Bis(2-ethylhexyl) dithiodiacetate is available from various chemical suppliers, typically intended for research and development purposes. The purity of commercially available grades can vary, with most suppliers offering a standard purity of $\geq 95\%$. Researchers should always request a certificate of analysis (CoA) to verify the purity and identity of the purchased material.

Supplier	Available Purity Grades	Notes
BenchChem	95%	For research use only.[1]
Aikon International Limited	Inquiry required	Supplier of various chemicals. [2]
Shanghai Kaiwei Chemical Technology	Inquiry required	Supplier of various chemicals. [2][3]
Guangdong Wengjiang Chemical Reagent	Inquiry required	Supplier of various chemicals. [2][3]
abcr GmbH	Inquiry required	Listed as a product in their catalog.[5]
Sigma-Aldrich	Inquiry required	Listed as a product available through various brands.[6]

Analytical and Experimental Protocols

Precise characterization of **Bis(2-ethylhexyl) dithiodiacetate** is crucial for its application in a research context. Standard analytical techniques can be employed to confirm its identity and determine its purity.

Identity Confirmation: Spectroscopic Methods

The identity of the compound can be confirmed using standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy will provide detailed information about the molecular structure. The proton NMR should show characteristic signals for the ethyl and hexyl groups of the 2-ethylhexyl moiety, as well as the methylene protons adjacent to the sulfur atoms and carbonyl groups.

- Infrared (IR) Spectroscopy: IR analysis can confirm the presence of key functional groups. A strong absorption band corresponding to the C=O stretch of the ester group is expected around 1730 cm^{-1} . The C-O stretching vibrations will also be present.
- Mass Spectrometry (MS): Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) can be used to determine the molecular weight of the compound and analyze its fragmentation pattern, further confirming its identity.

Purity Determination: Chromatographic Method

Gas Chromatography (GC) is a suitable and common method for determining the purity of **Bis(2-ethylhexyl) dithiodiacetate** and similar compounds like plasticizers.^{[1][7]}

Example GC Protocol (General Method):

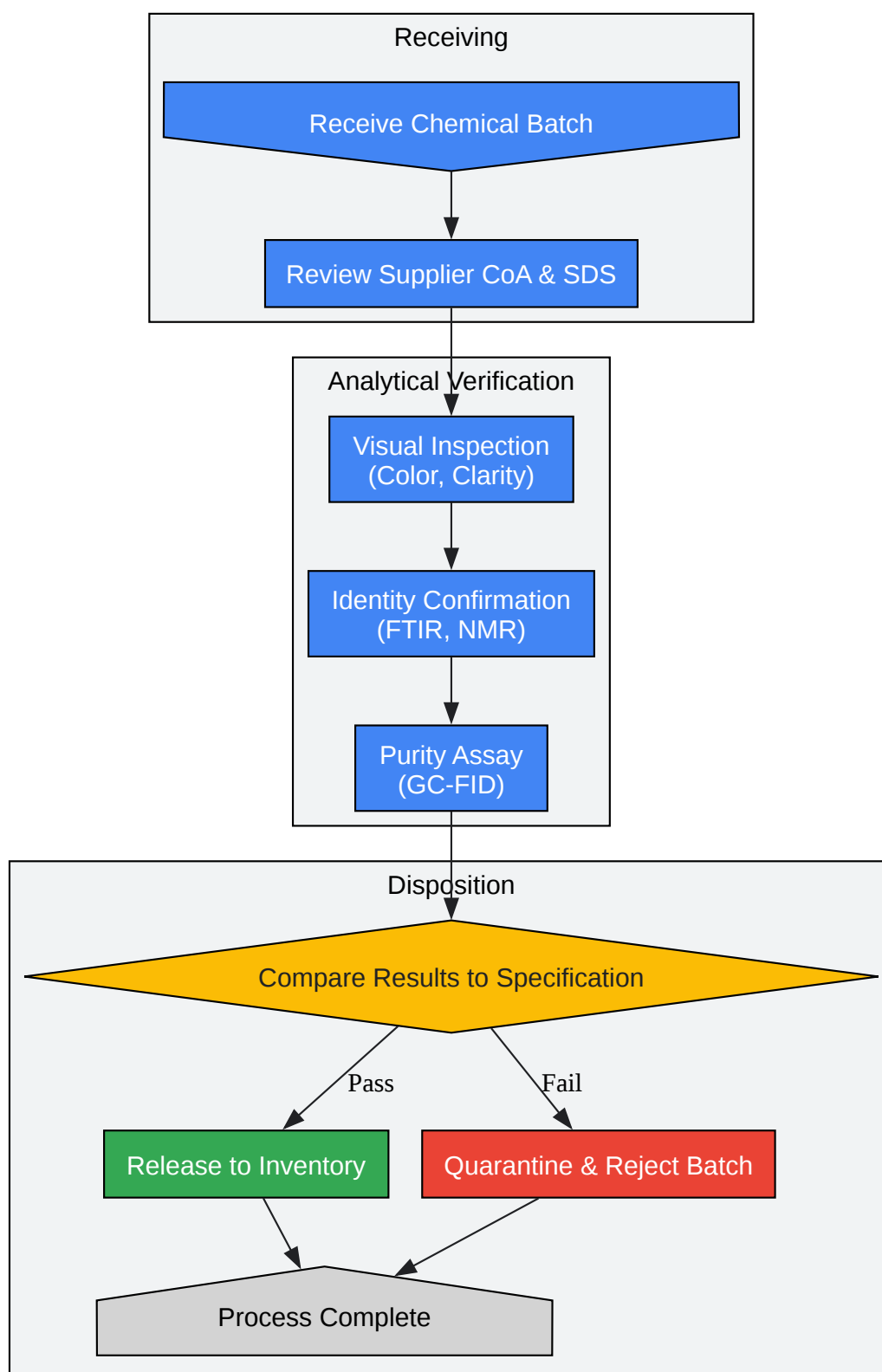
This protocol is a general guideline and should be optimized for the specific instrument and column used.

- Instrumentation:
 - Gas Chromatograph equipped with a Flame Ionization Detector (FID).
 - Capillary Column: A non-polar or medium-polarity column (e.g., DB-5ms, HP-5) is typically suitable.
- Sample Preparation:
 - Prepare a stock solution of **Bis(2-ethylhexyl) dithiodiacetate** at a concentration of approximately 1 mg/mL in a suitable volatile organic solvent, such as isooctane or hexane.^[7]
 - Create a series of calibration standards by diluting the stock solution to a range of concentrations (e.g., 5-25 $\mu\text{g/mL}$).^[7]
- GC-FID Conditions:
 - Injector Temperature: 250 °C

- Detector Temperature: 300 °C
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: Increase temperature at 15 °C/minute to 300 °C.
 - Final hold: Hold at 300 °C for 5 minutes.
- Injection Volume: 1 µL
- Analysis:
 - Inject the prepared standards to generate a calibration curve.
 - Inject the sample solution.
 - The purity is calculated by comparing the peak area of the analyte to the total area of all peaks in the chromatogram (Area % method) or by using the calibration curve for quantification against a known standard.

Logical Workflow Visualization

For researchers procuring this chemical, a systematic quality control (QC) process is essential to ensure the material meets the specifications required for experimentation. The following diagram illustrates a typical QC workflow.



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Caption: Quality Control Workflow for Incoming Chemical Batches.

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